

# Furamizole: Application Notes and Pharmacological Profile

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Furamizole

CAS No.: 17505-25-8

Cat. No.: S620692

[Get Quote](#)

## Introduction to Furamizole

**Furamizole** is a pharmaceutical compound recognized for its potent **antibacterial activity**. It belongs to the class of **nitrofurans derivatives** and contains a **1,3,4-oxadiazole ring** in its structure, which is a key pharmacophore responsible for its biological activity [1]. It is one of the commercially available drugs featuring this privileged heterocyclic scaffold, which is widely studied in medicinal chemistry for its diverse therapeutic potential [1].

## Chemical and Physical Properties

Table 1: Chemical Identifier Data for **Furamizole**

Property Type	Value
Systematic Name (IUPAC)	5-[(E)-1-(2-Furyl)-2-(5-nitro-2-furyl)vinyl]-1,3,4-oxadiazol-2-amine [2]
Other Synonyms	NF 161 [3]
CAS Registry Number	17505-25-8 [2] [4] [3]

Property Type	Value
Molecular Formula	C <sub>12</sub> H <sub>8</sub> N <sub>4</sub> O <sub>5</sub> [5] [2] [4]
Average Molecular Mass	288.22 g/mol [2] [3]
Canonical SMILES	C3=C(C(/C1=NN=C(O1)N)=C\C2=CC=C(O2)N+[O-])OC=C3 [3]
InChI Key	YOWVEY CZVUOQAB-SOFGYWHQSA-N [3]

Table 2: Calculated Physical Properties of **Furamizole**

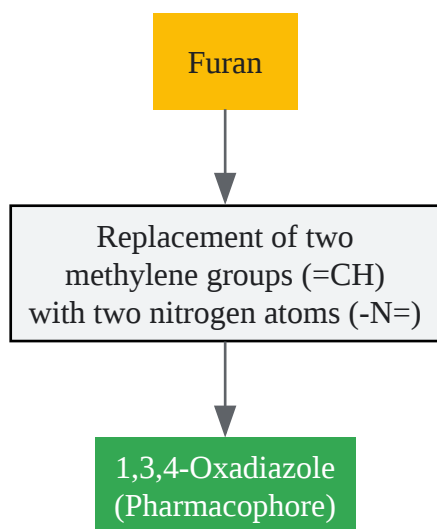
Property	Value
Density	1.533 g/cm <sup>3</sup> [3]
Boiling Point	480.7°C at 760 mmHg [3]
Flash Point	244.5°C [3]

## Pharmacological Context and Mechanism

**Furamizole**'s primary documented biological activity is its **strong antibacterial effect** [1]. Its activity is derived from its dual chemical structure:

- **Nitrofurans**: The 5-nitrofurans component is a classic antibacterial scaffold known to undergo enzymatic reduction within bacterial cells, leading to the generation of reactive intermediates that cause DNA damage and cell death.
- **1,3,4-Oxadiazole Ring**: This five-membered heterocyclic ring containing one oxygen and two nitrogen atoms is a crucial structural element. The **toxophoric –N=C–O– linkage** within this ring is believed to be significantly responsible for the potent pharmacological activities observed in 1,3,4-oxadiazole derivatives [1].

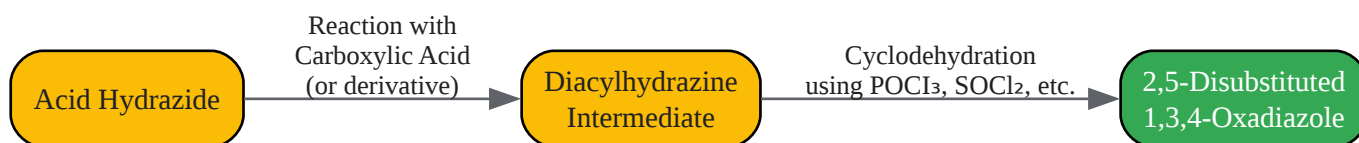
The following diagram illustrates the core structural relationship of the 1,3,4-oxadiazole pharmacophore.



[Click to download full resolution via product page](#)

## General Synthesis Workflow for 1,3,4-Oxadiazoles

While the exact synthesis protocol for **Furamizole** is not detailed in the available literature, a common general mechanism for forming the 2,5-disubstituted 1,3,4-oxadiazole ring is described [1]. The process typically begins with a **hydrazide derivative** and proceeds through a cyclization reaction.



[Click to download full resolution via product page](#)

The mechanism involves the acid hydrazide reacting with a carboxylic acid (or its derivative) to form a diacylhydrazine intermediate. This intermediate undergoes ring closure using a cyclizing agent like **phosphorus oxychloride (POCl<sub>3</sub>)**, eliminating hydrogen chloride (HCl) and a water molecule to form the final 1,3,4-oxadiazole product [1].

## Guidance for Locating Synthesis Details

The lack of a publicly available detailed synthesis protocol for **Furamizole** suggests it may be proprietary or documented in specialized literature. To proceed with your research, consider these avenues:

- **Patent Literature:** Search comprehensive patent databases (e.g., USPTO, Espacenet, Google Patents) using the CAS number (17505-25-8) and the name "**Furamizole**". Pharmaceutical synthesis methods are often protected and disclosed in patent documents.
- **Specialized Chemical Journals:** Investigate older or more specialized chemical and medicinal chemistry journals that may contain full experimental sections for nitrofuran and oxadiazole chemistry.
- **Retrosynthetic Analysis:** Based on its structure, a plausible synthesis would involve constructing the 1,3,4-oxadiazole ring from a precursor containing the appropriate furan and nitrofuran substituents. The final step might involve a cyclization reaction, potentially using a reagent like phosphorus oxychloride, to form the oxadiazole ring [1].

## Important Safety Note

No safety or hazard information was available for **Furamizole** in the search results. Before attempting any laboratory work, it is imperative to consult relevant **Material Safety Data Sheets (MSDS)** or specific safety literature for this compound and all associated reagents.

## Conclusion

**Furamizole** is a well-characterized antibacterial agent incorporating a nitrofuran group and a 1,3,4-oxadiazole ring. While its pharmacological role and basic chemical data are established, researchers seeking its synthesis protocol will need to consult specialized patent databases or detailed chemical literature not covered in this search. The general synthetic principles for 1,3,4-oxadiazoles provide a foundational understanding for designing a potential synthetic route.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Therapeutic potential of oxadiazole or furadiazole containing compounds

[bmcchem.biomedcentral.com]

2. | C<sub>12</sub>H<sub>8</sub>N<sub>4</sub>O<sub>5</sub> Furamizole [chemspider.com]

3. CAS # 17505-25-8, Furamizole : more information. [chemblink.com]

4. CAS#: 17505-25-8 • ChemWhat | Database of... FURAMIZOLE [chemwhat.com]

5. | C<sub>12</sub>H<sub>8</sub>N<sub>4</sub>O<sub>5</sub> | CID 5378303 - PubChem Furamizole [pubchem.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Furamizole: Application Notes and Pharmacological Profile].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b620692#furamizole-synthesis-protocol-and-steps>]

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)